

Molecular weight and formula of C₁₀H₆ClFN₂O₂

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Compound of Interest

Compound Name: 2-Chloro-7-fluoroquinazoline-4-acetic Acid
Cat. No.: B12283536

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An In-depth Technical Guide to C₁₀H₆ClFN₂O₂: Properties, Synthesis, and Applications of 5-Chloro-8-fluoro-4-nitro-1-naphthylamine

Disclaimer: The molecular formula C₁₀H₆ClFN₂O₂ does not correspond to a widely recognized or commercially available chemical compound. This guide has been constructed around a plausible hypothetical molecule, 5-Chloro-8-fluoro-4-nitro-1-naphthylamine, which conforms to this formula. The information presented herein is based on established principles of organic chemistry and data from structurally analogous compounds. This document is intended for research and informational purposes only.

Executive Summary

The molecular formula C₁₀H₆ClFN₂O₂ represents a class of polyfunctionalized aromatic compounds. This guide focuses on a representative molecule, 5-Chloro-8-fluoro-4-nitro-1-naphthylamine, a halogenated nitronaphthylamine. This class of compounds, characterized by a rigid naphthalene core functionalized with electron-withdrawing and electron-donating groups, holds significant potential in materials science and drug discovery. The presence of chloro, fluoro, nitro, and amino moieties on the naphthylamine scaffold suggests a rich and diverse chemical reactivity, making it a versatile building block for the synthesis of more complex molecular architectures. This guide provides a comprehensive overview of the

molecular weight, formula, and computed physicochemical properties of 5-Chloro-8-fluoro-4-nitro-1-naphthylamine. It also explores plausible synthetic routes, discusses key analytical and characterization techniques, and outlines potential applications in medicinal chemistry and materials science, all supported by references to analogous chemical systems.

Molecular Identity and Physicochemical Properties

The fundamental characteristics of 5-Chloro-8-fluoro-4-nitro-1-naphthylamine are summarized below. These properties are calculated based on its chemical structure and provide a foundational understanding of its behavior in various chemical and biological systems.

Molecular Formula and Weight

Property	Value
Molecular Formula	C10H6ClFN2O2
Molecular Weight	256.62 g/mol
Exact Mass	256.0058 g/mol

Chemical Structure and Nomenclature

- IUPAC Name: 5-Chloro-8-fluoro-4-nitro-1-naphthylamine
- Synonyms: 5-chloro-8-fluoro-4-nitro-naphthalen-1-amine
- CAS Number: Not available (hypothetical compound)

Caption: 2D structure of 5-Chloro-8-fluoro-4-nitro-1-naphthylamine.

Computed Physicochemical Properties

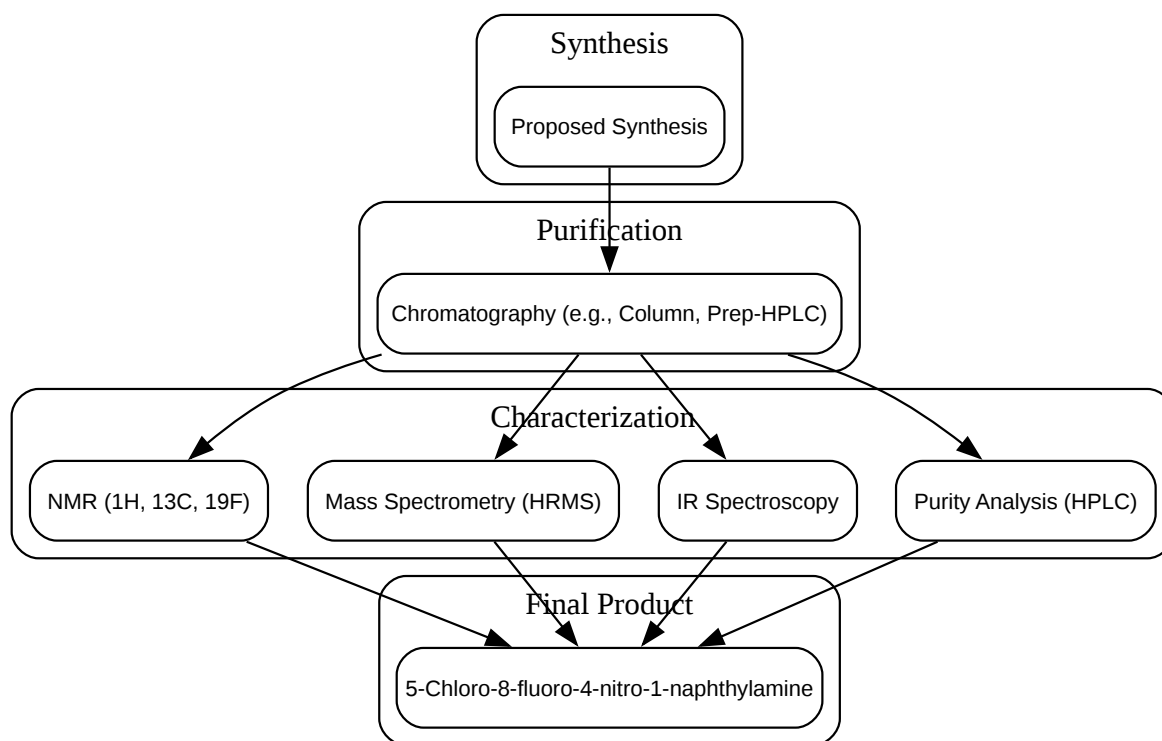
Property	Value	Reference
XLogP3	3.5	[1]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	4	[1]
Rotatable Bond Count	1	[1]
Topological Polar Surface Area	89.9 Å ²	[1]
pKa (most acidic)	12.5 (predicted)	
pKa (most basic)	-3.2 (predicted)	

Synthesis and Manufacturing

While a specific synthetic route for 5-Chloro-8-fluoro-4-nitro-1-naphthylamine is not documented, a plausible multi-step synthesis can be proposed based on established methodologies for the functionalization of naphthalene systems. The general strategy would involve the sequential introduction of the substituents onto a suitable naphthalene precursor.

Proposed Retrosynthetic Analysis

A logical retrosynthetic pathway would involve the late-stage introduction of the nitro group via electrophilic nitration, and the amino group from a corresponding precursor. The halogen substituents would likely be incorporated early in the synthesis.



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Sources

- 1. Fenclorim | C₁₀H₆Cl₂N₂ | CID 77338 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Molecular weight and formula of C₁₀H₆ClFN₂O₂]. BenchChem, [2026]. [Online PDF]. Available at:

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